

# Essential Safety and Disposal Procedures for LDN-211904 Oxalate

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## Compound of Interest

Compound Name: LDN-211904 oxalate

Cat. No.: B560391

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For researchers, scientists, and drug development professionals handling **LDN-211904 oxalate**, a potent and reversible EphB3 inhibitor, ensuring proper disposal is critical for laboratory safety and environmental protection.<sup>[1]</sup> While a specific Safety Data Sheet (SDS) for **LDN-211904 oxalate** is not publicly available, the precautionary measures for related oxalate compounds should be followed. Oxalates are generally considered hazardous substances.

## Immediate Safety and Handling Precautions

Before handling **LDN-211904 oxalate**, it is imperative to be familiar with the potential hazards associated with oxalate compounds. These compounds can be harmful if swallowed or in contact with skin and may cause corrosive effects.<sup>[2][3]</sup>

Personal Protective Equipment (PPE):

- **Eye Protection:** Wear chemical safety goggles or a face shield.
- **Hand Protection:** Use compatible chemical-resistant gloves (e.g., nitrile rubber).
- **Body Protection:** A lab coat or other protective clothing is required to prevent skin contact.
- **Respiratory Protection:** If there is a risk of generating dust, a NIOSH-approved respirator should be used.

Engineering Controls:

- Work in a well-ventilated area, preferably a chemical fume hood, to minimize inhalation exposure.
- Ensure that an eyewash station and safety shower are readily accessible.

## Hazard Summary for Oxalate Compounds

The following table summarizes the key hazards associated with oxalate compounds, based on data for sodium oxalate. This information should be used as a guideline for handling **LDN-211904 oxalate**.

Hazard Classification	Description
Acute Toxicity (Oral)	Harmful if swallowed.[3]
Acute Toxicity (Dermal)	Harmful in contact with skin.[3]
Eye Damage/Irritation	Can cause serious eye irritation or damage.
Skin Corrosion/Irritation	May cause skin irritation or corrosive burns.[2]

## Step-by-Step Disposal Protocol

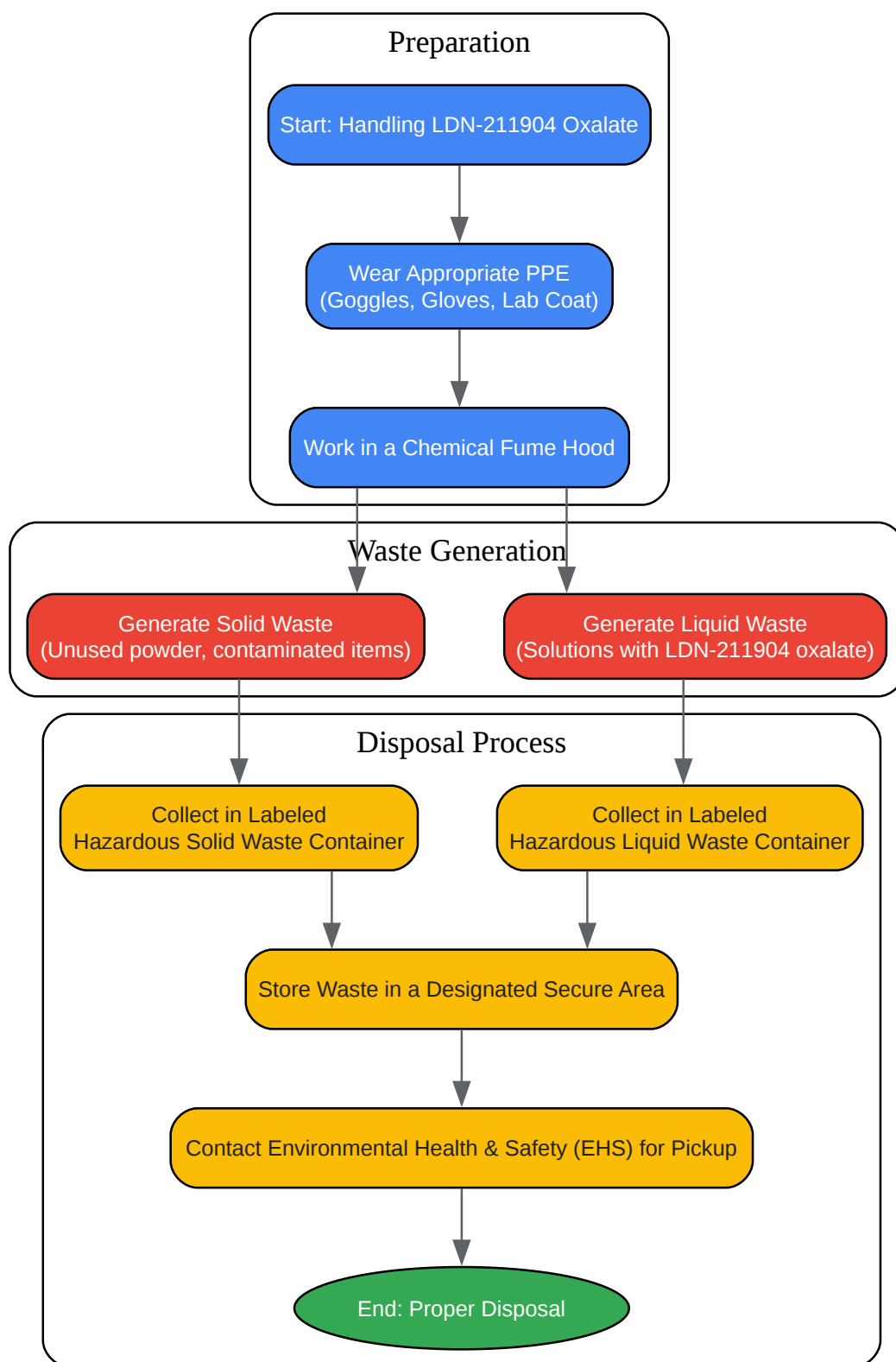
The proper disposal of **LDN-211904 oxalate** and its contaminated materials must adhere to local, state, and federal regulations for hazardous waste.

Experimental Workflow for Disposal:

- Segregation of Waste:
  - All solid waste, including unused **LDN-211904 oxalate** powder, should be collected in a designated, clearly labeled hazardous waste container.
  - Contaminated materials such as pipette tips, gloves, and weighing papers must also be placed in this container.
  - Solutions containing **LDN-211904 oxalate** should be collected in a separate, sealed, and labeled container for liquid hazardous waste. Do not mix with other solvent waste unless permitted by your institution's hazardous waste program.

- Container Labeling:
  - The hazardous waste container must be labeled with "Hazardous Waste" and the full chemical name: "**LDN-211904 oxalate**."
  - Include the approximate amount of waste and the date of accumulation.
- Storage of Waste:
  - Store the sealed waste container in a designated, secure area away from incompatible materials.
  - The storage area should be cool and dry.
- Arranging for Pickup:
  - Contact your institution's Environmental Health and Safety (EHS) department to schedule a pickup for the hazardous waste.
  - Do not dispose of **LDN-211904 oxalate** down the drain or in regular trash.

## Disposal Workflow Diagram



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Caption: Disposal workflow for **LDN-211904 oxalate**.

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## References

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- 3. Sodium Oxalate SDS (Safety Data Sheet) | Flinn Scientific [flinnsci.com]
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